

5-Tert-butylnonan-5-ol: Not a Documented Chiral Auxiliary in Scientific Literature

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Compound of Interest

Compound Name: **5-Tert-butylnonan-5-ol**

Cat. No.: **B15489656**

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Despite a comprehensive review of scientific databases and chemical literature, there is no evidence to support the use of **5-tert-butylnonan-5-ol** as a chiral auxiliary in asymmetric synthesis. Application notes, experimental protocols, and quantitative data regarding its efficacy in this role are not available.

Chiral auxiliaries are essential tools in modern organic chemistry, enabling the synthesis of single enantiomers of chiral molecules.^{[1][2]} These compounds are themselves chiral and are temporarily incorporated into a prochiral substrate to direct a subsequent chemical transformation, leading to the preferential formation of one diastereomer.^[1] After the desired stereocenter is established, the auxiliary is removed and can often be recovered for reuse.

Well-established chiral auxiliaries include compounds such as Evans' oxazolidinones, pseudoephedrine, and Ellman's tert-butanesulfinamide.^[1] These molecules have been extensively studied and their applications are well-documented, with detailed protocols and predictable stereochemical outcomes for a wide range of reactions.

The defining characteristic of a successful chiral auxiliary is its ability to create a sterically and/or electronically biased environment around the reacting center, thereby favoring the approach of reagents from a specific direction. While bulky tertiary alcohols can be important structural motifs in chiral ligands and catalysts for asymmetric synthesis, their direct application as removable chiral auxiliaries is less common.

A thorough search for the application of **5-tert-butylnonan-5-ol** as a chiral auxiliary did not yield any specific examples, reaction protocols, or data on diastereomeric or enantiomeric

excesses. The scientific literature does not contain reports of its attachment to substrates, its use in directing stereoselective reactions, or its subsequent cleavage.

Therefore, it must be concluded that **5-tert-butylnonan-5-ol** is not a recognized or documented chiral auxiliary. Researchers and drug development professionals seeking to perform asymmetric synthesis should consult the extensive literature on established and reliable chiral auxiliaries.

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References

- 1. Chiral auxiliary - Wikipedia [en.wikipedia.org]
- 2. Chiral Auxiliaries [sigmaaldrich.com]
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